

C15H26O7Tm CAS number and nomenclature

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Compound of Interest

Compound Name: C15H26O7Tm

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An In-depth Technical Guide to Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III), a key organometallic compound with significant applications in materials science and biomedical research. While the initial query referenced the chemical formula **C15H26O7Tm**, extensive database searches indicate the compound of primary interest is Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III), with the chemical formula C33H57O6Tm. This document details its chemical identity, physicochemical properties, synthesis, and key applications, with a focus on its role as a precursor in Chemical Vapor Deposition (CVD). Experimental protocols and workflow diagrams are provided to facilitate practical application and further research.

Nomenclature and Chemical Identity

- Systematic Name: Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III)
- Common Synonyms: Thulium(III) tris(2,2,6,6-tetramethyl-3,5-heptanedionate), Tm(tmhd)3, Thulium(III) dpm, Thulium(III) THD[1][2]
- CAS Number: 15631-58-0[1][3][4]
- Molecular Formula: C33H57O6Tm[1]

- Molecular Weight: 718.74 g/mol [1]
- Chemical Structure: A central thulium(III) ion coordinated to three bulky β -diketonate ligands, 2,2,6,6-tetramethyl-3,5-heptanedione (tmhd).

Physicochemical Properties

A summary of the key physicochemical properties of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III) is presented in Table 1.

Property	Value	Reference
Appearance	Off-white crystalline solid	[3]
Melting Point	169-172 °C	[1][3]
Boiling Point	280 °C (decomposes)	[1][3]
Purity	98% (99.9%-Tm)	[3]

Table 1: Physicochemical Properties of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III)

Experimental Protocols

Synthesis of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III)

A general method for the synthesis of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III) involves the reaction of a thulium salt with the β -diketone ligand in a suitable solvent.[4]

Materials:

- Thulium(III) chloride (TmCl₃) or Thulium(III) nitrate (Tm(NO₃)₃)
- 2,2,6,6-tetramethyl-3,5-heptanedione (Htmhd)
- Methanol
- Ammonia solution

Procedure:

- Dissolve the thulium salt in methanol.
- In a separate flask, dissolve 2,2,6,6-tetramethyl-3,5-heptanedione in methanol.
- Slowly add the thulium salt solution to the ligand solution with constant stirring.
- Adjust the pH of the mixture to approximately 7 by the dropwise addition of an ammonia solution to deprotonate the ligand and facilitate complex formation.
- Heat the reaction mixture to reflux for several hours to ensure the completion of the reaction.
- Cool the solution to room temperature and then place it in an ice bath to induce crystallization of the product.
- Collect the resulting precipitate by vacuum filtration.
- Wash the crystals with cold methanol to remove any unreacted starting materials.
- Purify the crude product by recrystallization from a suitable solvent, such as hexane or ethanol.
- Dry the purified crystals under a vacuum to yield the final product.

Applications in Materials Science and Drug Development

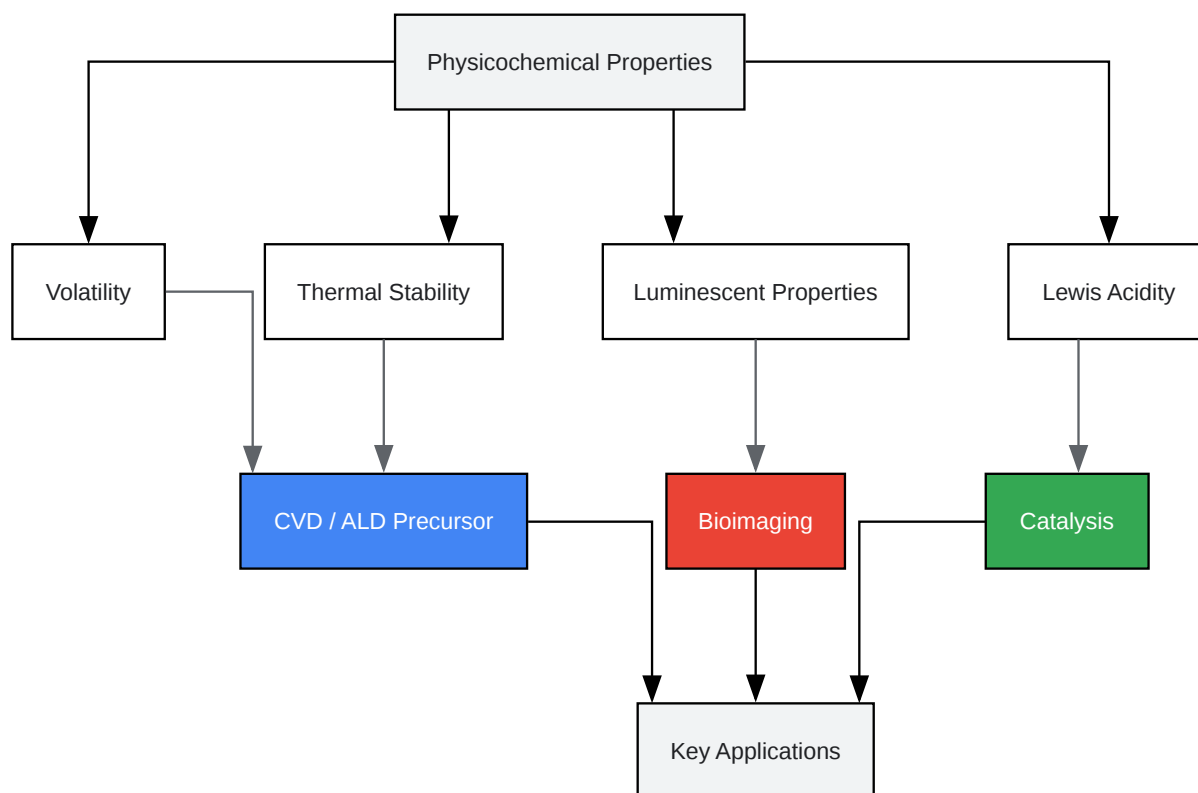
Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III) is a versatile compound with applications in various high-technology fields.

- **Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) Precursor:** Due to its volatility and thermal stability, it is widely used as a precursor for the deposition of thulium-containing thin films, such as thulium oxide (Tm_2O_3).^[3] These films have applications in microelectronics and optoelectronics.

- **Catalysis:** The thulium center can act as a Lewis acid, making this complex a potential catalyst in various organic reactions.[4]
- **Bioimaging and Biomedical Research:** Lanthanide complexes are known for their unique luminescent properties. While specific research on the direct use of Tris(2,2,6,6-tetramethyl-3,5-heptanedionato)thulium(III) in bioimaging is emerging, other thulium complexes have been investigated as contrast agents in magnetic resonance imaging (MRI) and as luminescent probes.[4]

Visualizations

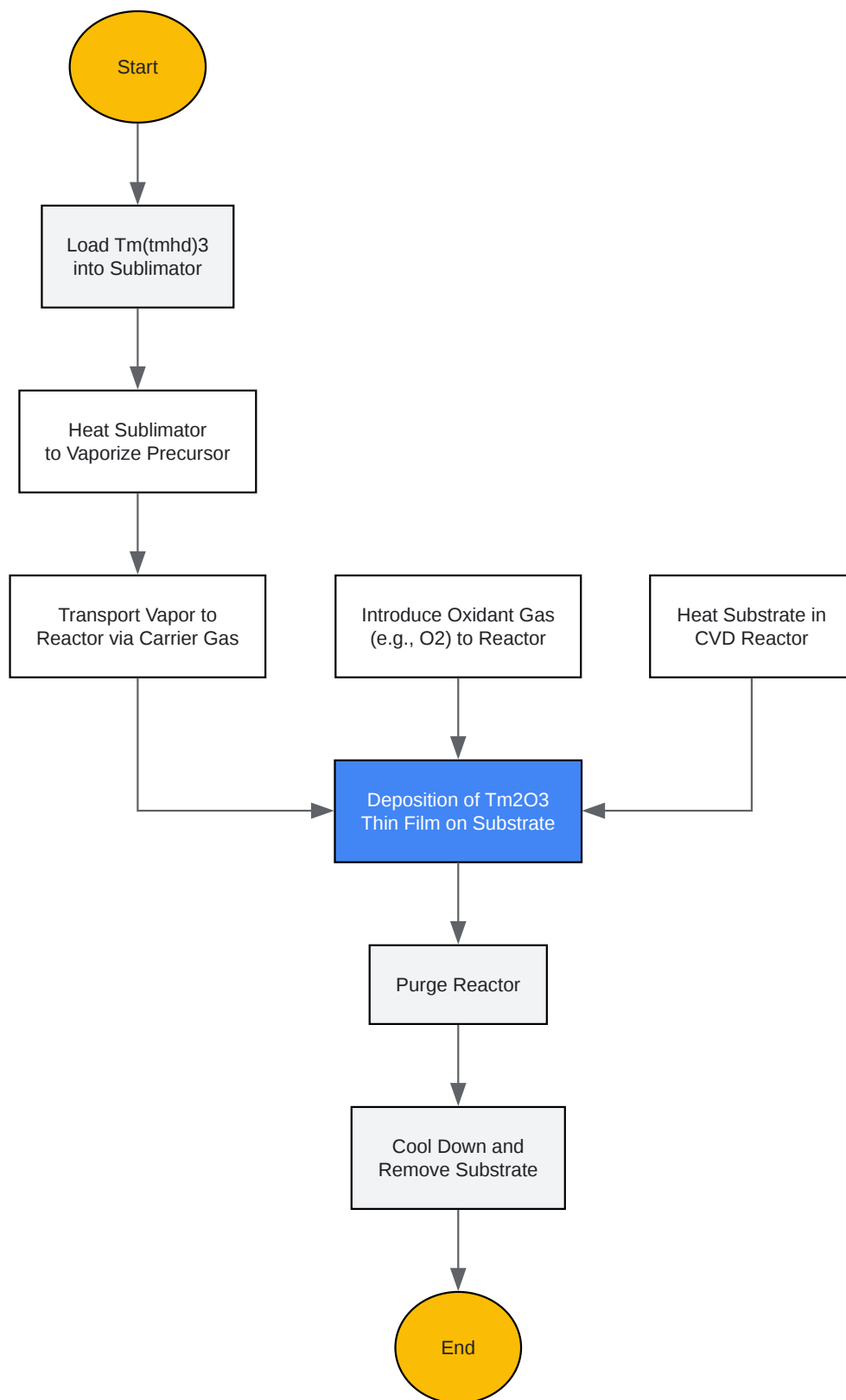
Logical Relationship of Compound Properties and Applications



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Caption: Relationship between properties and applications.

Experimental Workflow for Chemical Vapor Deposition (CVD)



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Caption: Workflow for CVD of thulium oxide films.

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